

2-Bromo-5-hydrazinylpyridine molecular structure and formula

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Compound of Interest

Compound Name: 2-Bromo-5-hydrazinylpyridine

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An In-depth Technical Guide to **2-Bromo-5-hydrazinylpyridine**: A Core Heterocyclic Scaffold

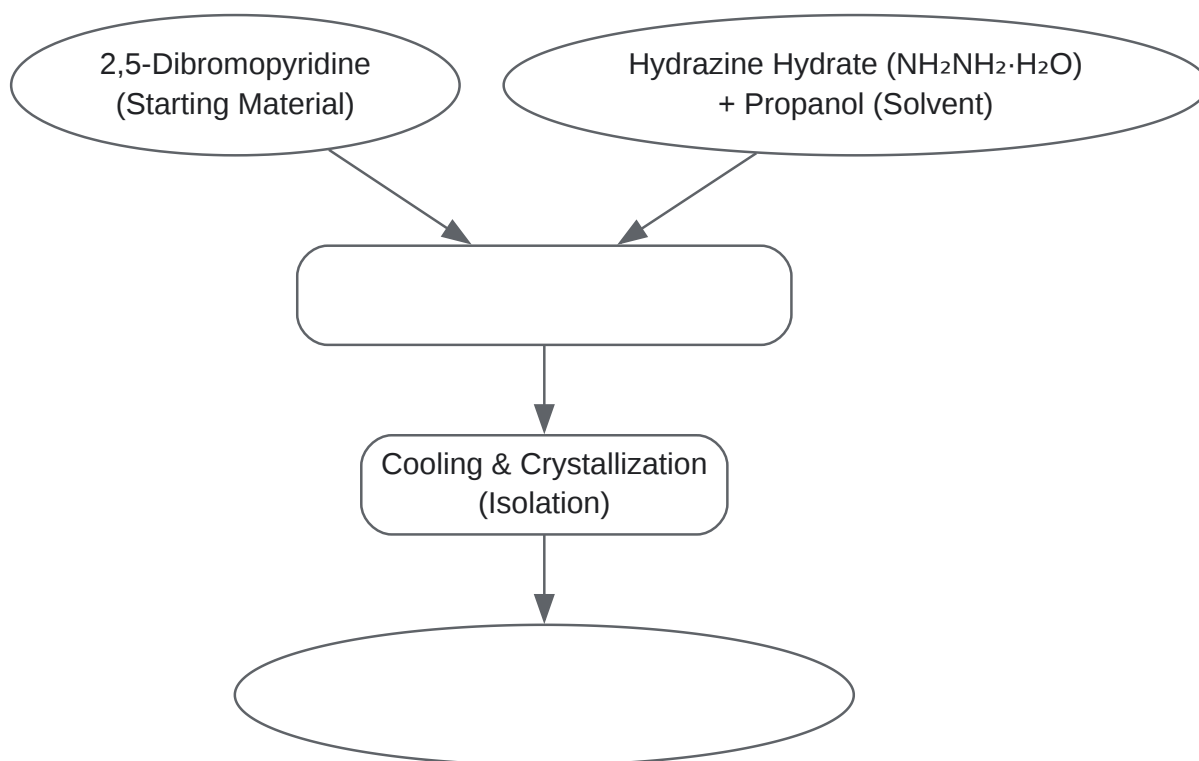
This guide provides an in-depth analysis of **2-Bromo-5-hydrazinylpyridine**, a heterocyclic compound of significant interest to researchers and professionals in drug development and synthetic chemistry. Its unique bifunctional nature, featuring a reactive hydrazine group and a versatile brominated pyridine core, positions it as a valuable building block for the synthesis of complex molecular architectures and novel pharmaceutical agents.

Molecular Identity and Structural Formula

2-Bromo-5-hydrazinylpyridine is a substituted pyridine derivative. The presence of a bromine atom at the 2-position and a hydrazine moiety at the 5-position imparts a distinct reactivity profile, enabling sequential or orthogonal functionalization.

- Chemical Formula: $C_5H_6BrN_3$ [\[1\]](#)
- IUPAC Name: (6-bromopyridin-3-yl)hydrazine[\[1\]](#)
- Common Synonyms: 2-bromo-5-hydrazinopyridine, Pyridine, 2-bromo-5-hydrazinyl-[\[1\]](#)
- CAS Number: 1268882-60-5[\[1\]](#)

Molecular Structure Diagram



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Caption: Proposed synthesis of **2-Bromo-5-hydrazinylpyridine**.

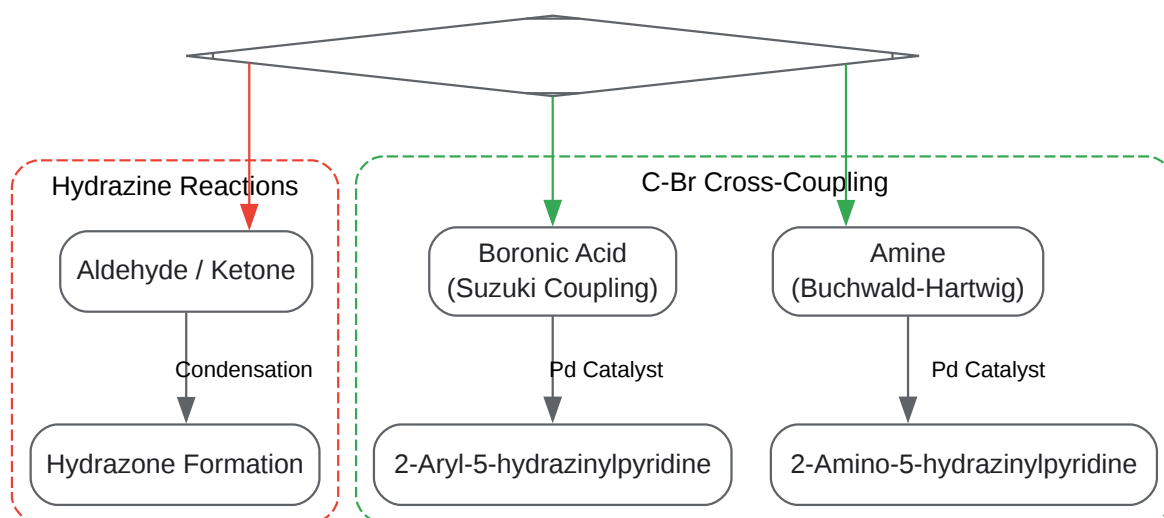
Experimental Protocol (Hypothetical)

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser, add 2,5-dibromopyridine (1 equivalent).
- **Reagent Addition:** Add a suitable solvent such as 1-propanol, followed by an excess of hydrazine hydrate (e.g., 5-10 equivalents). [2]3. **Heating:** Heat the reaction mixture to reflux (approximately 80-100°C) for several hours (e.g., 12 hours), monitoring the reaction progress by TLC or LC-MS. [2]4. **Isolation:** Upon completion, cool the reaction mixture to room temperature and then to 0-4°C to induce crystallization.
- **Purification:** Collect the resulting solid by vacuum filtration, wash with a cold solvent (e.g., ethanol or water) to remove excess hydrazine, and dry under vacuum to yield the final product. Further purification can be achieved by recrystallization if necessary.

Core Reactivity

The utility of **2-Bromo-5-hydrazinylpyridine** stems from its two distinct reactive sites, which can be addressed selectively.

- **Hydrazine Group Reactivity:** The hydrazine moiety is a potent nucleophile. Its primary reaction is condensation with aldehydes and ketones to form stable hydrazones. This reaction is fundamental in dynamic covalent chemistry and for linking the pyridine core to other molecular fragments. [3]
- **Bromo Group Reactivity:** The C2-Br bond is a versatile handle for carbon-carbon and carbon-heteroatom bond formation. It readily participates in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, Buchwald-Hartwig, and Heck reactions. [4][5] This allows for the introduction of a wide range of substituents at the 2-position of the pyridine ring.



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Caption: Key reaction pathways for **2-Bromo-5-hydrazinylpyridine**.

Applications in Drug Discovery and Materials Science

Halogenated pyridines and arylhydrazines are privileged structures in medicinal chemistry. [2] [4][5] **2-Bromo-5-hydrazinylpyridine** serves as a critical intermediate for synthesizing compounds with potential therapeutic value.

- **Pharmaceutical Development:** The related isomer, 5-Bromo-2-hydrazinopyridine, is noted as a key intermediate for synthesizing hydrazone derivatives with potential anti-cancer and anti-inflammatory properties. [3] The structural motif is integral to developing enzyme inhibitors and other bioactive molecules. [3]* **Scaffold for Libraries:** The molecule's bifunctionality is ideal for generating diverse chemical libraries for high-throughput screening. The hydrazine group can be used to attach the molecule to a solid support or to introduce a variety of side chains, while the bromo group allows for core modifications via cross-coupling.
- **Agrochemicals:** Pyridine derivatives are widely used in agriculture. This compound can serve as a precursor for novel herbicides and fungicides. [3]* **Coordination Chemistry:** The hydrazine and pyridine nitrogen atoms can act as ligands, making the molecule a candidate for the synthesis of novel metal complexes used in catalysis and materials science. [3]

Safety and Handling

As with any laboratory chemical, **2-Bromo-5-hydrazinylpyridine** must be handled with appropriate safety precautions.

- **GHS Hazard Classification:** According to the Globally Harmonized System of Classification and Labelling of Chemicals, this compound is associated with the following hazards:[1]
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- **Recommended Precautions:**
 - Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Store in a cool, dry, and tightly sealed container away from incompatible materials.

References

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Sources

- 1. 2-Bromo-5-hydrazinylpyridine | C₅H₆BrN₃ | CID 52908344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. journals.iucr.org [journals.iucr.org]
- 3. chemimpex.com [chemimpex.com]
- 4. benchchem.com [benchchem.com]
- 5. Page loading... [wap.guidechem.com]
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